

A Comprehensive Technical Guide to 3-Aminothiophene-2-carboxylic Acid

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Compound of Interest

Compound Name: 3-aminothiophene-2-carboxylic Acid

CAS No.: 55341-87-2

Cat. No.: B1270715

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of **3-aminothiophene-2-carboxylic acid**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. It serves as a core scaffold for the synthesis of various biologically active molecules. This guide covers its fundamental chemical properties, synthesis protocols, and its role in the development of novel therapeutics.

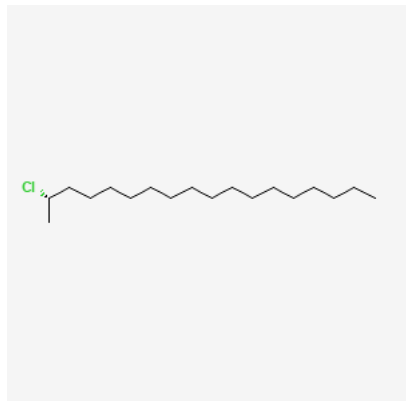
Core Compound Identification and Properties

3-Aminothiophene-2-carboxylic acid is a thiophene derivative characterized by an amino group at the 3-position and a carboxylic acid group at the 2-position.

- CAS Number: 55341-87-2 [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula: C₅H₅NO₂S [\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Weight: 143.17 g/mol [\[1\]](#)

- Synonyms: 3-Amino-2-thiophenecarboxylic acid, 3-amino-2-thenoic acid[1][3]

The molecular structure is depicted below:



Source: PubChem CID 3085549

The following table summarizes key quantitative data for **3-aminothiophene-2-carboxylic acid**.

Property	Value	Source
Boiling Point	399 °C at 760 mmHg	[3]
pKa	4.07 ± 0.10 (Predicted)	[4]
Purity	Available as 95% or 99%	[3][5]

Synthesis and Experimental Protocols

The synthesis of **3-aminothiophene-2-carboxylic acid** often involves the preparation of an ester precursor, followed by hydrolysis. A common and versatile method for constructing the 2-aminothiophene core is the Gewald reaction[6].

This protocol describes the final step in synthesizing the title compound from its methyl ester precursor, as adapted from patent literature.

Objective: To hydrolyze the methyl ester of **3-aminothiophene-2-carboxylic acid** to yield the free carboxylic acid.

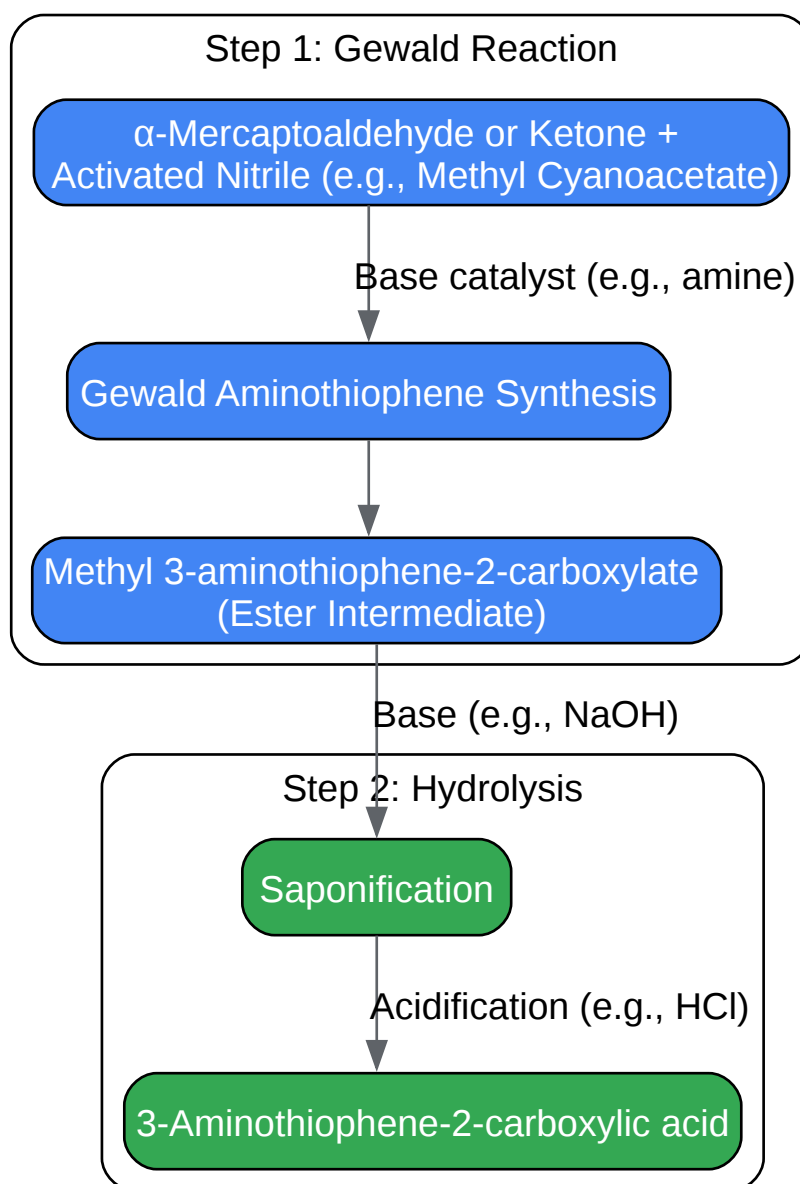
Materials:

- Methyl 3-aminothiophene-2-carboxylate
- 4 N aqueous sodium hydroxide (NaOH) solution
- Dilute hydrochloric acid (HCl)
- Reflux apparatus
- Standard laboratory glassware

Procedure:

- 3.9 g of methyl 3-aminothiophene-2-carboxylate is combined with 20 cm³ of 4 N aqueous sodium hydroxide solution in a round-bottom flask.[\[7\]](#)
- The mixture is heated under reflux for a duration of 2 hours.[\[7\]](#)
- After the reflux period, the reaction mixture is allowed to cool to room temperature.[\[7\]](#)
- Once cooled, the solution is acidified using dilute hydrochloric acid.[\[7\]](#)
- Upon acidification, **3-aminothiophene-2-carboxylic acid** precipitates from the solution as a thick, colorless solid.[\[7\]](#)
- The precipitate is collected, typically by filtration, and washed to remove residual acid and salts.
- The final product can be dried under vacuum. The reported yield for this transformation is high, around 94% of the theoretical yield.[\[7\]](#)

The diagram below illustrates a common synthetic pathway to **3-aminothiophene-2-carboxylic acid**, starting from the Gewald reaction to form the ester intermediate, followed by hydrolysis.



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Caption: General synthesis workflow for **3-aminothiophene-2-carboxylic acid**.

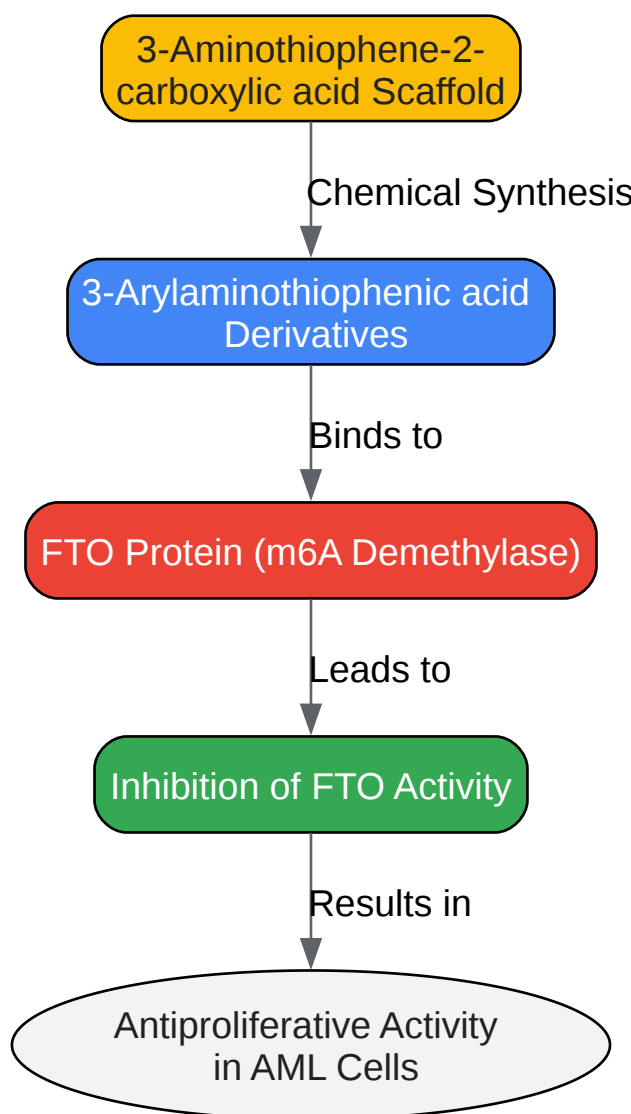
Applications in Drug Discovery and Medicinal Chemistry

While **3-aminothiophene-2-carboxylic acid** itself is primarily a building block, its derivatives are a focal point of significant research in drug development due to their diverse pharmacological activities.

Recent studies have identified derivatives of 3-arylaminothiophene-2-carboxylic acid as potent inhibitors of the fat mass and obesity-associated protein (FTO).[8] FTO is an RNA demethylase enzyme implicated in oncogenic pathways, particularly in acute myeloid leukemia (AML).[8]

- Mechanism of Action: By inhibiting the N⁶-methyladenosine (m⁶A) demethylase activity of FTO, these compounds can modulate gene expression, leading to anti-leukemic effects.[8]
- Lead Compounds: A synthesized derivative, referred to as 12o/F97, demonstrated strong enzymatic inhibition and potent antiproliferative activity against AML cell lines.[8] This compound was also shown to increase the protein levels of tumor suppressors like RARA and ASB2 while decreasing the oncoprotein MYC.[8]
- Therapeutic Potential: The discovery of this class of inhibitors expands the chemical space for targeting FTO and holds promise for the development of novel antileukemia drugs.[8]

The logical relationship from the core structure to its therapeutic application is outlined below.



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Caption: Pathway from chemical scaffold to therapeutic effect.

The 2-aminothiophene scaffold is a "privileged structure" in medicinal chemistry, appearing in compounds with a wide array of biological activities, including:

- Anti-inflammatory agents[9]
- Antimicrobial and antibacterial agents[10][11]
- Antitumor and cytostatic agents[11][12]

- Antiviral compounds[11]

The versatility of the **3-aminothiophene-2-carboxylic acid** core allows for functionalization at the amino and carboxylic acid groups, enabling the generation of large libraries of compounds for screening and development of new therapeutic agents.

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